

DL-Threonine methyl ester hydrochloride

physical appearance

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Compound of Interest

Compound Name: *DL-Threonine methyl ester*
hydrochloride

Cat. No.: *B3421454*

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An In-depth Technical Guide on the Physicochemical Properties of **DL-Threonine Methyl Ester Hydrochloride**

This technical guide provides a comprehensive overview of the physical and chemical properties of **DL-Threonine methyl ester hydrochloride**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, outlines general experimental methodologies for property determination, and illustrates the compound's structural relationships.

Physicochemical Properties

DL-Threonine methyl ester hydrochloride is the hydrochloride salt of the methyl ester of DL-Threonine, a racemic mixture of the essential amino acid. The esterification of the carboxyl group and the formation of a hydrochloride salt enhance its solubility and stability, making it a versatile building block in peptide synthesis and various biochemical applications.^{[1][2]}

Data Summary

The following table summarizes the key physicochemical properties of **DL-Threonine methyl ester hydrochloride** and its individual stereoisomers.

Property	Value	Notes / Isomer	Reference
CAS Number	62076-66-8	DL-	[3]
39994-75-7	L-	[1][2]	
60538-15-0	D-	[4]	
Molecular Formula	C ₅ H ₁₁ NO ₃ ·HCl	DL-, D-, L-	[1][2][4]
Molecular Weight	169.61 g/mol	DL-, D-, L-	[5][6]
Appearance	White to off-white crystalline powder	L-	[1]
Yellow or yellowish oil	L-	[2]	
Melting Point	64 °C	L-	
Solubility	Soluble in water	L-	[1]
Optical Rotation [α] _D ²⁰	-15 ± 1.5° (c=1 in 5N HCl)	L-	[2]

Detailed Physical Appearance

The physical appearance of threonine methyl ester hydrochloride can vary depending on the specific stereoisomer and the supplier. The L-isomer is most commonly described as a white to off-white crystalline powder.[1] However, there are also reports of it appearing as a yellow or yellowish oil, indicating that the physical state may depend on the purity and the manufacturing process.[2] As **DL-Threonine methyl ester hydrochloride** is a racemic mixture, it is typically expected to be a solid crystalline powder, similar to its parent compound, DL-Threonine, which is a white crystalline powder.[7] The hydrochloride salt form generally enhances water solubility compared to the free amino acid.[1]

Standard Experimental Protocols

While specific experimental protocols from individual manufacturers for determining the physicochemical properties of **DL-Threonine methyl ester hydrochloride** are proprietary, the following are detailed general methodologies based on standard pharmacopeial procedures (e.g., United States Pharmacopeia - USP, European Pharmacopoeia - Ph. Eur.).

Determination of Physical Appearance

Objective: To visually inspect and describe the color and physical form of the substance.

Methodology:

- Place a small quantity of the substance (approximately 100 mg) on a clean, dry, white viewing plate or watch glass.
- Observe the sample under diffuse, uniform daylight or a suitable artificial light source against a white and a black background.
- Record the color (e.g., white, off-white, yellow) and the physical form (e.g., crystalline powder, amorphous solid, oil) of the substance.
- For powders, assess characteristics such as whether it is fine, granular, or aggregated.

Determination of Melting Point (Capillary Method)

Objective: To determine the temperature range over which the solid substance transitions to a liquid.

Methodology:

- Ensure the substance is thoroughly dried to remove any residual solvent.
- Finely powder the crystalline substance using a mortar and pestle.
- Pack the powdered sample into a capillary melting point tube to a height of 2-3 mm.
- Place the capillary tube into a calibrated melting point apparatus.
- Heat the apparatus at a controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- Record the temperature at which the substance first begins to liquefy (T_1) and the temperature at which it becomes completely liquid (T_2).

- The melting range is reported as $T_1 - T_2$. For a pure substance, this range is typically narrow. The reported value of 64 °C for the L-isomer is a single point, likely the onset or peak of melting.

Determination of Solubility

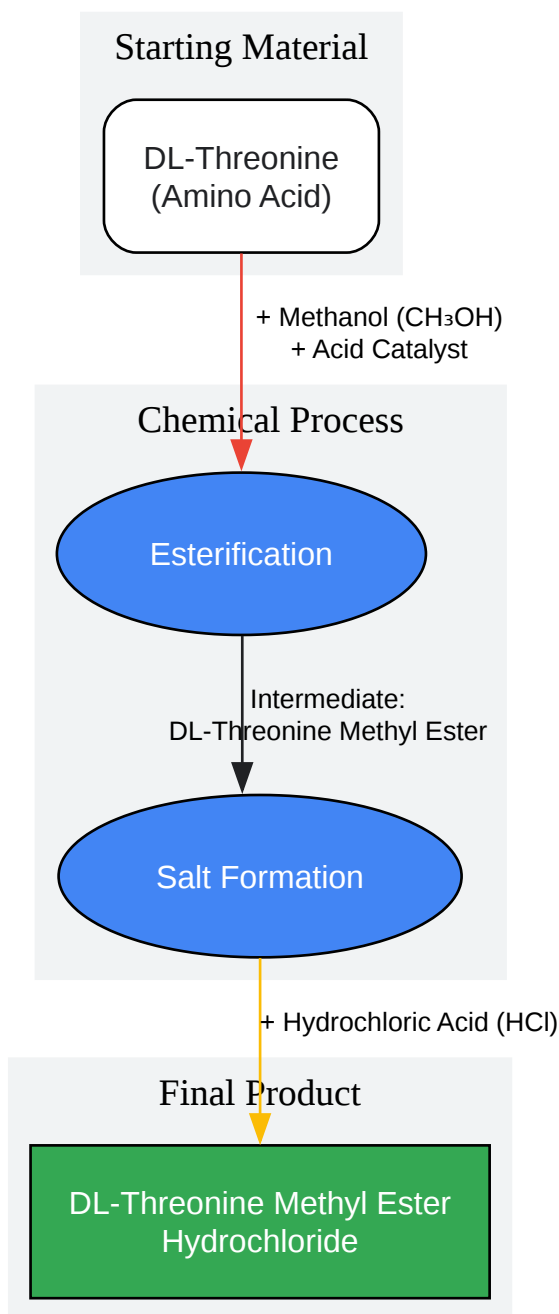
Objective: To qualitatively or quantitatively determine the solubility of the substance in a given solvent (e.g., water).

Methodology:

- Qualitative Assessment:
 - Add approximately 10 mg of the substance to 1 mL of the solvent (water) in a test tube at a controlled temperature (e.g., 20-25 °C).
 - Shake or vortex the mixture vigorously for 30 seconds.
 - Visually observe if the substance dissolves completely. If not, the process can be repeated with larger volumes of solvent to classify the solubility (e.g., very soluble, freely soluble, soluble). The L-isomer is noted to be soluble in water.[\[1\]](#)
- Quantitative Assessment (e.g., Shake-Flask Method):
 - Add an excess amount of the substance to a known volume of the solvent in a flask.
 - Agitate the flask at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Filter the resulting saturated solution to remove undissolved solid.
 - Analyze the concentration of the dissolved substance in the filtrate using a suitable analytical technique (e.g., HPLC, UV-Vis spectroscopy).
 - The solubility is expressed in units such as mg/mL or mol/L.

Logical and Structural Relationships

The following diagram illustrates the chemical synthesis pathway from the parent amino acid, DL-Threonine, to the final product, **DL-Threonine methyl ester hydrochloride**. This involves two primary chemical transformations: esterification and salt formation.



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Caption: Synthesis pathway of **DL-Threonine methyl ester hydrochloride**.

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